

High-performance liquid chromatography (HPLC) protocol for Schisantherin C quantification.

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Compound of Interest

Compound Name: *Schisantherin C*

Cat. No.: *B15567248*

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An essential component of quality control and pharmacological research for traditional Chinese medicine involves the accurate quantification of bioactive compounds. **Schisantherin C**, a key lignan found in the fruits of *Schisandra chinensis*, necessitates a robust and reliable analytical method for its determination. This application note provides a detailed High-Performance Liquid Chromatography (HPLC) protocol for the quantification of **Schisantherin C**, tailored for researchers, scientists, and professionals in drug development.

Principle

This method employs Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection to separate and quantify **Schisantherin C**. The separation is achieved on a C18 stationary phase, where compounds are eluted based on their polarity using a gradient mobile phase of acetonitrile and water. The concentration of **Schisantherin C** in a sample is determined by comparing its peak area to a calibration curve generated from known concentrations of a pure standard.

Instrumentation and Materials

- Instrumentation:
 - HPLC system equipped with a quaternary pump, autosampler, vacuum degasser, and a thermostatic column compartment[1].
 - UV Detector[1].
 - Chromatographic data station.
 - Analytical balance.
 - Ultrasonic bath.
 - Centrifuge (capable of 14,000 g)[2].
- Chemicals and Reagents:
 - **Schisantherin C** reference standard (>98% purity)[1].
 - Acetonitrile (HPLC grade)[1].
 - Methanol (HPLC grade)[1].
 - Purified water (e.g., Milli-Q system)[1].
- Chromatographic Column:
 - Elite ODS C18, 250 mm × 4.6 mm, 5 µm particle size[1][2].

Experimental Protocols

Chromatographic Conditions

The separation and quantification are performed under the following HPLC conditions:

Parameter	Condition
Column	Elite ODS C18 (250 mm × 4.6 mm, 5 µm)[1][2]
Mobile Phase	A: Acetonitrile; B: Water[1]
Gradient Elution	A time program should be optimized for the specific group of analytes. A representative gradient for lignans is: 0-10 min, 10-50% A; 10-60 min, 50-100% A[3].
Flow Rate	1.0 mL/min[1]
Column Temperature	30°C[1]
Detection Wavelength	217 nm[1]
Injection Volume	10 µL[1]

Preparation of Standard Solutions

- Stock Solution: Accurately weigh and dissolve the **Schisantherin C** reference standard in methanol to prepare a stock solution at a concentration of approximately 45.60 µg/mL[1][2].
- Working Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations within the linear range (e.g., 4.56 to 27.36 µg/mL)[2].
- Storage: Store all standard solutions at 4°C when not in use[1]. Before injection, centrifuge the solutions for 10 minutes at 14,000 g[2].

Preparation of Sample Solutions (from Schisandra chinensis fruit)

- Pulverization: Mill the dried fruit of Schisandra chinensis into a fine powder and pass it through a 60-mesh sieve[2].
- Weighing: Accurately weigh 0.3 g of the fine powder and transfer it to a 25-mL volumetric flask[2].

- Extraction: Add 25 mL of methanol to the flask and perform ultrasonic extraction for 20 minutes at room temperature[2].
- Volume Adjustment: Allow the solution to cool to room temperature and add methanol to compensate for any volume loss during sonication[2].
- Clarification: Centrifuge the extract at 14,000 g for 10 minutes. The supernatant is collected for HPLC analysis[2].

Calibration and Quantification

- Calibration Curve: Inject 10 μ L of each working standard solution into the HPLC system. Construct a calibration curve by plotting the peak area of **Schisantherin C** against its corresponding concentration.
- Sample Analysis: Inject 10 μ L of the prepared sample solution into the HPLC system.
- Calculation: Determine the concentration of **Schisantherin C** in the sample by interpolating its peak area from the linear regression equation of the calibration curve.

Method Validation Summary

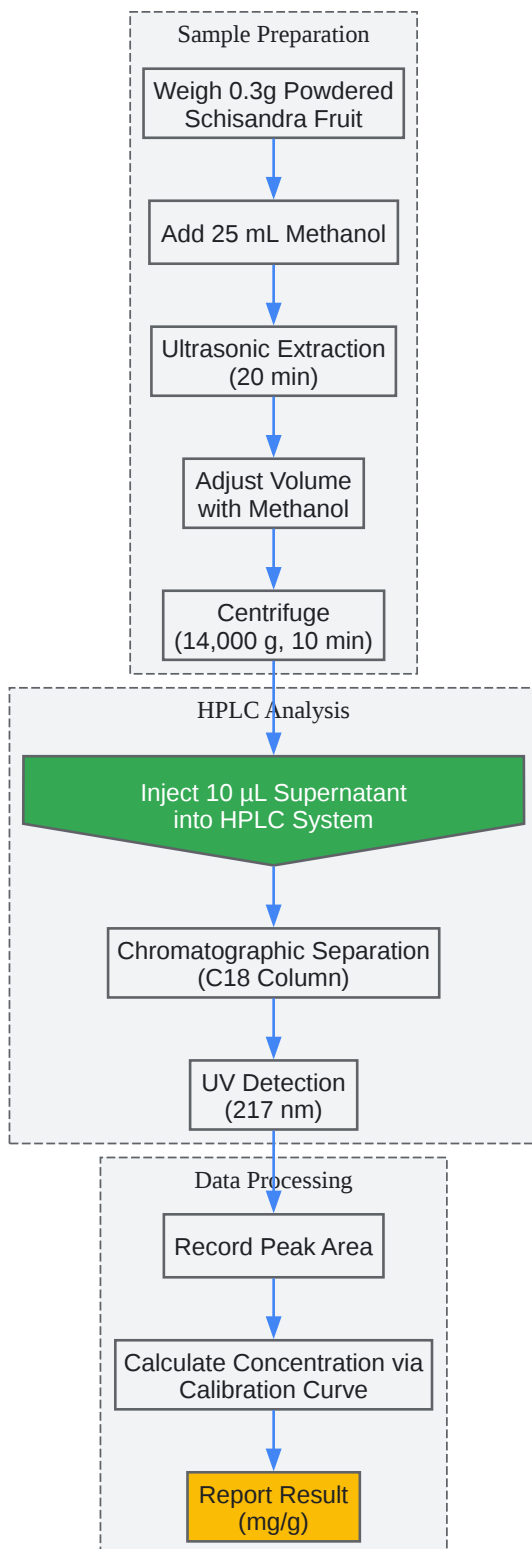
The described HPLC method has been validated for its performance in quantifying **Schisantherin C** and other lignans. The key validation parameters are summarized in the table below.

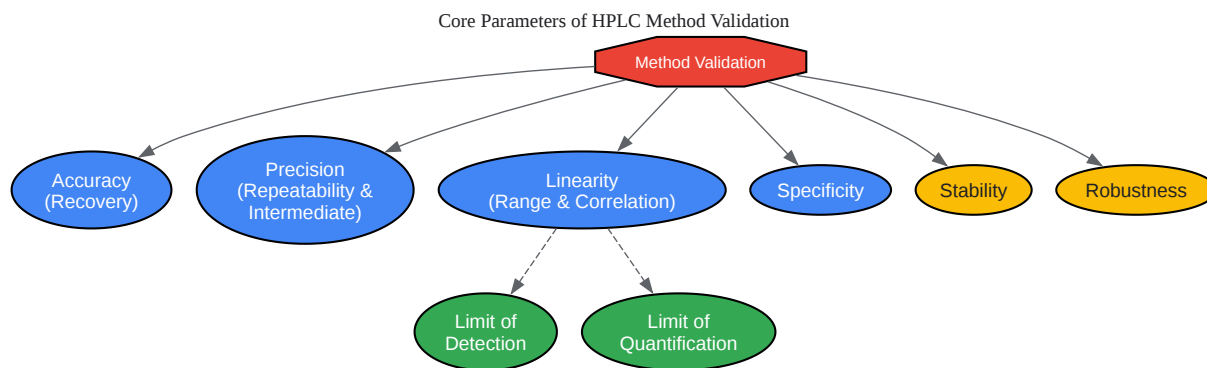
Validation Parameter	Result
Linearity (r^2)	≥ 0.999 [1] [2]
Linear Range ($\mu\text{g/mL}$)	4.56 - 27.36 [2]
Limit of Detection (LOD) ($\mu\text{g/mL}$)	0.04 [4]
Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	0.49 [4]
Precision (RSD, %)	Intra-day: $< 0.43\%$; Inter-day: $< 1.21\%$ [1]
Accuracy (Recovery, %)	97.74% - 102.71% [2]
Stability	Sample solution is stable for up to 72 hours at room temperature [2] .

Visualizations

The following diagrams illustrate the experimental workflow and the relationship between key method validation parameters.

Experimental Workflow for Schisantherin C Quantification





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- To cite this document: BenchChem. [High-performance liquid chromatography (HPLC) protocol for Schisantherin C quantification.]. BenchChem, [2026]. [Online PDF]. Available at:

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